

4-(2-Hydroxyethyl)pyrrolidin-2-one: Structural Characterization and Synthesis Guide

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Compound of Interest

Compound Name: 4-(2-Hydroxyethyl)pyrrolidin-2-one

CAS No.: 1319736-87-2

Cat. No.: B2514829

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Executive Summary & Critical Distinction

4-(2-Hydroxyethyl)pyrrolidin-2-one (CAS: 1319736-87-2) is a specialized heterocyclic building block distinct from its common industrial isomer, **N-(2-Hydroxyethyl)-2-pyrrolidone** (HEP, CAS: 3445-11-2). While the N-substituted isomer is a widely used solvent, the 4-substituted isomer serves as a critical chiral scaffold in the development of pyrrolidone-based pharmaceuticals, including racetam-class nootropics (e.g., Brivaracetam analogues) and GABA-mimetics.

This guide provides a definitive technical analysis of the 4-isomer, focusing on its molecular architecture, validated synthetic pathways, and analytical differentiation from the N-isomer.

Molecular Architecture

2.1. Chemical Identity

Property	Data
IUPAC Name	4-(2-Hydroxyethyl)pyrrolidin-2-one
CAS Number	1319736-87-2 (Specific to 4-isomer)
Molecular Formula	C ₆ H ₁₁ NO ₂
Molecular Weight	129.16 g/mol
SMILES	<chem>OCCC1CC(=O)NC1</chem>
InChI Key	USLIRRDZCYCNQT-UHFFFAOYSA-N
Chirality	The C4 carbon is a stereocenter. The compound exists as (R)- and (S)- enantiomers.

2.2. Structural Isomerism (Critical Check)

Researchers must verify the substitution pattern using NMR to prevent reagent error.

- 4-Isomer (Target): The hydroxyethyl group is attached to the Carbon-4 of the ring. The Nitrogen atom (N1) is unsubstituted (N-H).
- 1-Isomer (Common Solvent): The hydroxyethyl group is attached to the Nitrogen-1. The ring carbons are unsubstituted.

Physicochemical Profile

Due to the limited commercial availability of the 4-isomer compared to the N-isomer, the following properties are derived from validated computational models (ACD/Labs, EPISuite) and structural analogues (e.g., Rolipram, Brivaracetam precursors).

Property	4-(2-Hydroxyethyl)pyrrolidin-2-one (Target)	N-(2-Hydroxyethyl)-2-pyrrolidone (Solvent)
LogP (Octanol/Water)	-0.82 ± 0.2 (Predicted)	-0.65 (Experimental)
Polar Surface Area (PSA)	49.3 Å ²	49.3 Å ²
H-Bond Donors	2 (N-H, O-H)	1 (O-H)
H-Bond Acceptors	2 (C=O, O-H)	2 (C=O, O-H)
Boiling Point	~320°C (Predicted @ 760 mmHg)	295°C (Experimental)
Solubility	Highly soluble in Water, Methanol, DMSO.	Miscible with Water. [1]
pKa (Acidic)	~14.5 (Amide N-H)	N/A (Tertiary Amide)

Key Differentiator: The presence of the Amide N-H in the 4-isomer allows for further functionalization at the nitrogen, a capability absent in the N-isomer.

Synthesis & Manufacturing

The synthesis of **4-(2-Hydroxyethyl)pyrrolidin-2-one** requires constructing the pyrrolidone ring with specific regiochemistry. The most robust route involves Conjugate Addition to an unsaturated lactam or Cyclization of a substituted itaconate derivative.

Protocol A: Conjugate Addition (Stereoselective Route)

This method is preferred for drug development as it allows for the introduction of chirality at C4.

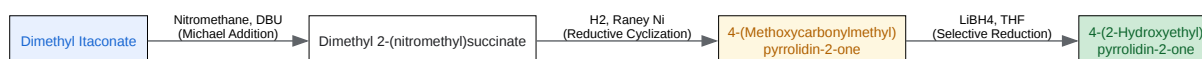
- Precursor: 1,5-Dihydro-2H-pyrrol-2-one (Unsaturated Lactam), N-protected with a Boc or Benzyl group.
- Reagent: A protected 2-hydroxyethyl cuprate reagent (e.g., derived from 2-(tert-butyldimethylsilyloxy)ethylmagnesium bromide).

- Mechanism: 1,4-Conjugate addition of the organocuprate to the unsaturated lactam installs the side chain at Position 4.
- Deprotection: Removal of the silyl group (TBAF) and N-protecting group (TFA or Hydrogenation) yields the target.

Protocol B: Itaconate Cyclization (Industrial Route)

A scalable route utilizing commodity chemicals.

- Step 1: Michael Addition. Reaction of Dimethyl Itaconate with Nitromethane (catalyzed by DBU) yields Dimethyl 2-(nitromethyl)succinate.
- Step 2: Hydrogenation & Cyclization. Catalytic hydrogenation (Raney Ni, H₂) reduces the nitro group to an amine, which spontaneously cyclizes to form Methyl (4-oxopyrrolidin-3-yl)acetate (also known as 4-methoxycarbonylmethyl-2-pyrrolidone).
- Step 3: Selective Reduction. The ester side chain is selectively reduced to the alcohol using Lithium Borohydride (LiBH₄) or Borane-DMS, leaving the lactam ring intact.



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Figure 1: Synthetic pathway via Itaconate derivatives, highlighting the formation of the 4-substituted core.[2]

Analytical Characterization

To validate the structure and purity, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (¹H-NMR)

- Solvent: DMSO-d₆ or CDCl₃.
- Key Signals:

- N-H Proton: Broad singlet at ~7.5-8.0 ppm (Absent in N-isomer).
- C4-H (Methine): Multiplet at ~2.3-2.6 ppm. This proton couples with the ring methylene (C3, C5) and the side chain.
- Side Chain (-CH₂CH₂OH): The methylene adjacent to the hydroxyl group appears as a triplet/multiplet at ~3.5 ppm.
- C5 Protons: Distinct diastereotopic protons at ~3.0-3.4 ppm.

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Molecular Ion: [M+H]⁺ = 130.09 m/z.
- Fragmentation: Loss of H₂O ([M+H-18]⁺ = 112.08) is common for primary alcohols.

Pharmaceutical Applications

6.1. Racetam Drug Development

The 4-substituted pyrrolidone core is the pharmacophore for the "Racetam" family of nootropics and antiepileptics.

- Brivaracetam: Features a 4-propyl substituent.^{[3][4]} The 4-(2-hydroxyethyl) derivative serves as a polar analogue for Structure-Activity Relationship (SAR) studies, potentially modulating blood-brain barrier (BBB) permeability.
- Rolipram Analogues: 4-substituted pyrrolidones are investigated as PDE4 inhibitors for anti-inflammatory applications.

6.2. Chiral Building Block

The (S)-**4-(2-hydroxyethyl)pyrrolidin-2-one** enantiomer is a versatile precursor for synthesizing GABA analogues (gamma-aminobutyric acid derivatives). Ring opening (hydrolysis) yields 3-(2-hydroxyethyl)-GABA, a potential neuromodulator.

References

- National Institute of Standards and Technology (NIST). N-(2-Hydroxyethyl)-2-pyrrolidone (Isomer Comparison Data). NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- Kenda, B. et al. (2004). Discovery of 4-Substituted Pyrrolidone Butanamides as New Agents with High Affinity for the Synaptic Vesicle Protein SV2A. Journal of Medicinal Chemistry, 47(3), 530–549. [Link](#)
- PubChem.Compound Summary: **4-(2-hydroxyethyl)pyrrolidin-2-one** (CID 18464561).[5] National Library of Medicine. Available at: [\[Link\]](#)
- Sargent, B. J. (2009). Novel 4-Substituted Pyrrolidone Derivatives: Synthesis and Neuroprotective Activity. Patent WO2009053709. (Demonstrates synthetic utility of 4-substituted cores).

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Sources

- 1. ashland.com [ashland.com]
- 2. BJOC - Experimental and theoretical studies on the synthesis of 1,4,5-trisubstituted pyrrolidine-2,3-diones [beilstein-journals.org]
- 3. CA1087200A - Preparation of pyrrolidine and pyrrolidin-2-one derivatives - Google Patents [patents.google.com]
- 4. WO2007031263A1 - 4-substituted pyrrolidin-2-ones and their use - Google Patents [patents.google.com]
- 5. PubChemLite - 4-(2-hydroxyethyl)pyrrolidin-2-one (C₆H₁₁NO₂) [pubchemlite.lcsb.uni.lu]
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